

# Essential Safety and Operational Guide for 5-Bromo-2-iodotoluene

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## Compound of Interest

Compound Name: 5-Bromo-2-iodotoluene

Cat. No.: B045939

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **5-Bromo-2-iodotoluene**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices and build confidence in chemical handling.

## Physicochemical and Safety Data

A summary of key quantitative data for **5-Bromo-2-iodotoluene** is presented below for easy reference.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrI[1][2]
Molecular Weight	296.93 g/mol [2][3]
CAS Number	116632-39-4[1][2]
Appearance	Clear slightly yellow to light red-pink liquid or white to off-white solid[1][4]
Density	2.08 g/mL at 25 °C[2]
Boiling Point	263 °C[2]
Flash Point	110 °C (230 °F) - closed cup[2]
Refractive Index	n <sub>20</sub> /D 1.65[2]

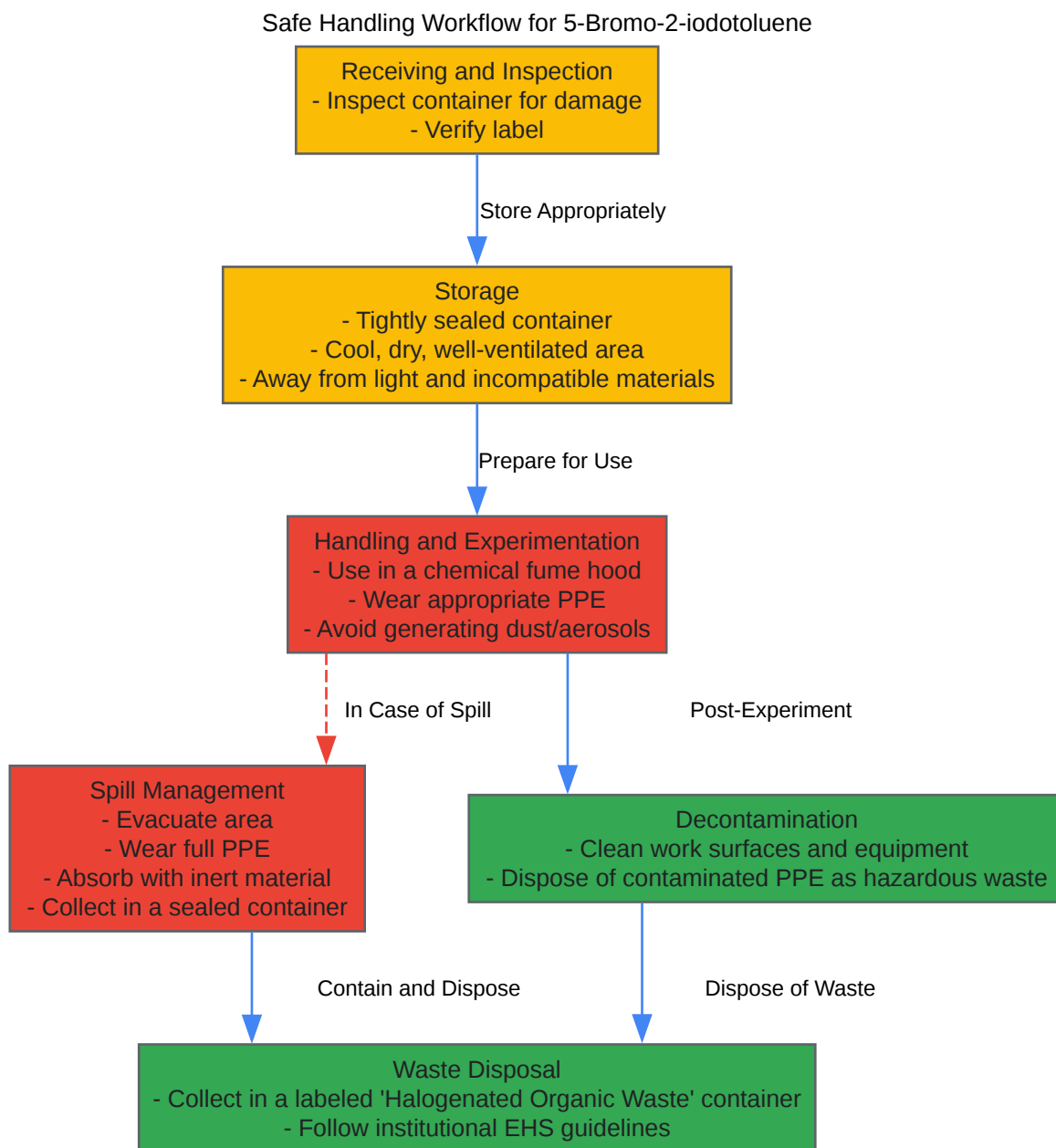
## Hazard Identification and Personal Protective Equipment (PPE)

**5-Bromo-2-iodotoluene** is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1][3]</sup> Adherence to the following PPE guidelines is mandatory to minimize exposure.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or face shield. <sup>[1][5]</sup>	Protects eyes from splashes and contact with the chemical.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	Prevents skin contact and absorption. <sup>[1][5]</sup>
Body Protection	Laboratory coat or other suitable protective clothing. <sup>[1][5][6]</sup>	Protects against contamination of personal clothing and skin.
Respiratory Protection	Use only in a well-ventilated area or under a chemical fume hood. If ventilation is insufficient, use an approved respirator with a suitable filter (e.g., type ABEK (EN14387)). <sup>[1][2]</sup>	Prevents inhalation of vapors or dust.

## Safe Handling and Storage Workflow

The following diagram illustrates the essential workflow for the safe handling and storage of **5-Bromo-2-iodotoluene**.



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Caption: Logical workflow for the safe handling of **5-Bromo-2-iodotoluene**.

## Experimental Protocol: Step-by-Step Handling

### 1. Preparation and Precautionary Measures:

- Ensure that a safety shower and eyewash station are readily accessible and in working order.[5]

- Work exclusively in a well-ventilated chemical fume hood.[\[6\]](#)
- Assemble all necessary equipment and reagents before commencing work to minimize movement and potential for spills.
- Don all required Personal Protective Equipment (PPE) as detailed in the table above.

## 2. Handling the Chemical:

- When handling the solid form, avoid creating dust.
- If transferring the substance, use appropriate tools (e.g., spatula, scoop) and ensure all containers are clearly labeled.
- Keep the container tightly closed when not in use to prevent exposure to moisture and light.  
[\[1\]](#)[\[5\]](#)

## 3. First Aid Measures:

- If on skin: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[\[5\]](#)[\[7\]](#) Remove contaminated clothing and wash it before reuse.[\[1\]](#) If skin irritation occurs, seek medical advice.[\[1\]](#)[\[7\]](#)
- If in eyes: Rinse cautiously with water for several minutes.[\[1\]](#) Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[\[5\]](#) If eye irritation persists, get medical attention.[\[1\]](#)[\[7\]](#)
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[\[1\]](#) If you feel unwell, call a POISON CENTER or doctor.[\[5\]](#)
- If swallowed: Rinse mouth with water.[\[5\]](#) Seek immediate medical attention.

## 4. Spill Response:

- In the event of a spill, evacuate the immediate area.
- Wearing full PPE, absorb the spill with an inert, non-combustible material such as sand or vermiculite.[\[5\]](#)

- Collect the absorbed material into a tightly sealed and properly labeled container for disposal.[6]
- Prevent the spilled material from entering drains or waterways.[6]
- Decontaminate the spill area thoroughly.

## Disposal Plan

As a halogenated organic compound, **5-Bromo-2-iodotoluene** requires specific disposal procedures.

- **Waste Collection:** All waste containing **5-Bromo-2-iodotoluene**, including contaminated disposables and spill cleanup materials, must be collected in a dedicated, clearly labeled "Halogenated Organic Waste" container.[8]
- **Container Management:** Ensure the waste container is kept tightly sealed and stored in a designated, well-ventilated area, away from incompatible materials.
- **Final Disposal:** Arrange for the disposal of the halogenated organic waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company. Do not mix with non-halogenated waste streams.[8]

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